

# Essential Safety and Handling Protocols for TH1217

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## Compound of Interest

Compound Name: TH1217  
Cat. No.: B8073081

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For researchers, scientists, and drug development professionals, the following provides immediate and essential guidance for the safe handling and disposal of **TH1217**, a potent and selective dCTPase pyrophosphatase 1 (dCTPase) inhibitor.

**TH1217**, also identified as ZINC1775962367, is a chemical compound for research use. While a comprehensive Safety Data Sheet (SDS) is not publicly available, the supplier, Cayman Chemical, issues a clear warning: "This material should be considered hazardous until further information becomes available. Do not ingest, inhale, get in eyes, on skin, or on clothing. Wash thoroughly after handling."<sup>[1]</sup> This underscores the necessity for stringent adherence to safety protocols to minimize exposure risks.

## Personal Protective Equipment (PPE)

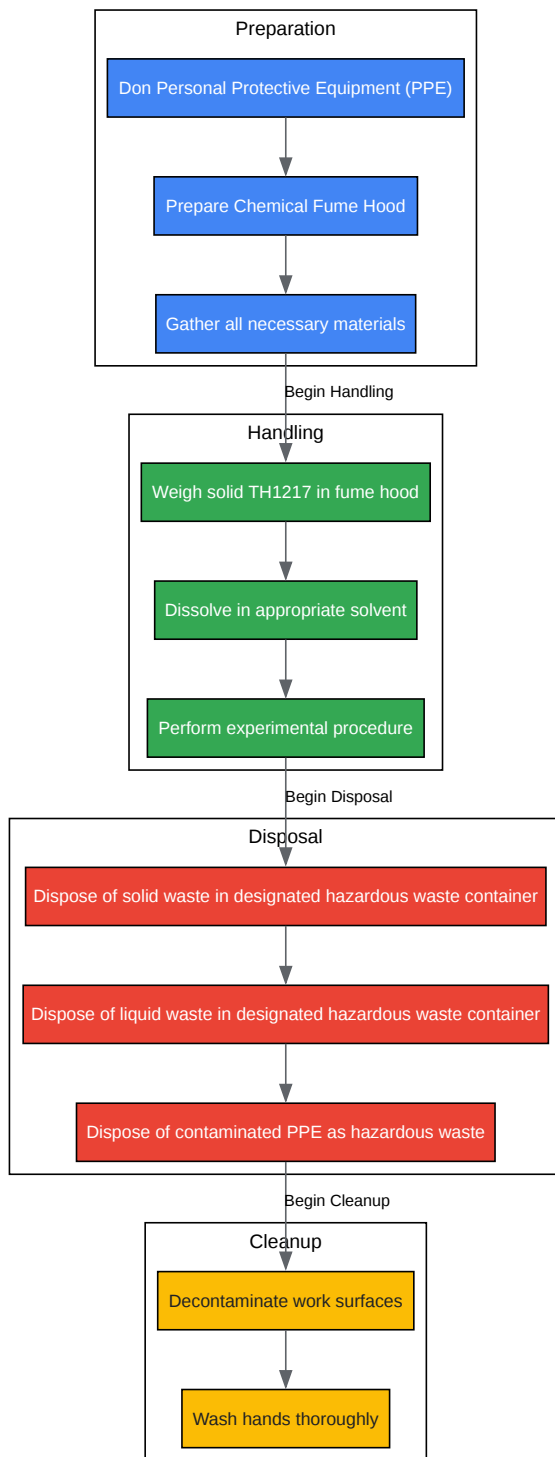
Based on the hazardous nature of **TH1217**, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect from splashes or airborne particles.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and change them frequently.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing from contamination.
Respiratory Protection	Fume Hood	All handling of solid TH1217 and its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.

## Handling and Disposal Workflow

The following diagram outlines the procedural steps for the safe handling and disposal of **TH1217**, ensuring a secure laboratory environment.

TH1217 Handling and Disposal Workflow



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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